

# Dodecanal as a Fragrance Ingredient: A Comparative Performance Analysis Against Industry Standards

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dodecanal

Cat. No.: B139956

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **dodecanal**'s performance as a fragrance ingredient against established industry standards. The following sections detail its olfactory properties, longevity, and stability, supported by experimental data and protocols.

## Olfactory Profile and Performance

**Dodecanal**, also known as Aldehyde C-12, is a saturated fatty aldehyde renowned for its potent and versatile fragrance profile.<sup>[1]</sup> Its scent is characterized as waxy, citrus-peel-like, aldehydic, fresh, and soapy, with subtle floral undertones.<sup>[1]</sup> This complex aroma has made it a cornerstone in the creation of classic aldehydic floral perfumes and modern fragrances seeking a fresh, clean lift.

## Data Presentation: Dodecanal vs. Industry Standard Aldehydes

To contextualize **dodecanal**'s performance, it is benchmarked against other commonly used aliphatic aldehydes in the fragrance industry.

Feature	Dodecanal (C12)	Decanal (C10)	Octanal (C8)	Citral (Benchmark)
CAS Number	112-54-9[1]	112-31-2	124-13-0	5392-40-5[2]
Odor Profile	Waxy, citrus-peel, fresh, soapy, slightly floral[1]	Sweet, aldehydic, waxy, orange peel, citrus, floral	Fatty-fruity, sweet, citrus-orange-fatty	Strong lemon, citrus
Odor Strength	Strong, very diffusive	High	High	Strong
Substantivity (on paper)	368 hours	224 hours	Not readily available	Not readily available
Odor Detection Threshold (in water)	2 ppb	0.1 ppb	0.7 ppb	Not readily available
Vapor Pressure (at 25°C)	0.034 mmHg	0.08 mmHg	0.4 mmHg	0.16 mmHg

Note: Substantivity refers to the duration a fragrance ingredient remains detectable on a substrate, in this case, a smelling strip. A lower odor detection threshold indicates a more potent aroma. Vapor pressure is inversely related to tenacity; a lower vapor pressure generally corresponds to a longer-lasting scent.

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of fragrance ingredients.

### Protocol for Sensory Evaluation of Fragrance Intensity and Longevity

This protocol outlines a standard procedure for a trained sensory panel to evaluate the performance of fragrance ingredients over time.

- **Panelist Selection:** A panel of 10-15 trained individuals is selected based on their olfactory acuity and ability to discriminate between different scent profiles.
- **Sample Preparation:**
  - Prepare 1% solutions of **dodecanal** and benchmark ingredients (e.g., other aldehydes, citral) in a neutral solvent like ethanol.
  - Dip standard fragrance blotters (smelling strips) into each solution for 2 seconds and allow the solvent to evaporate for 30 seconds.
- **Evaluation Procedure:**
  - Present the coded blotters to the panelists in a randomized order in a well-ventilated, odor-free environment.
  - Panelists evaluate the initial odor intensity on a scale of 0 (no odor) to 10 (very strong odor).
  - Re-evaluate the blotters at set time intervals (e.g., 1, 4, 8, 24, 48, and 72 hours) to assess longevity and changes in the odor profile.
  - Panelists record their observations, including any changes in the scent character.
- **Data Analysis:** The mean intensity scores at each time point are calculated and plotted to create a longevity curve for each ingredient.

## Protocol for Gas Chromatography-Olfactometry (GC-O)

GC-O is an instrumental technique that combines gas chromatography with human olfaction to identify odor-active compounds in a sample.

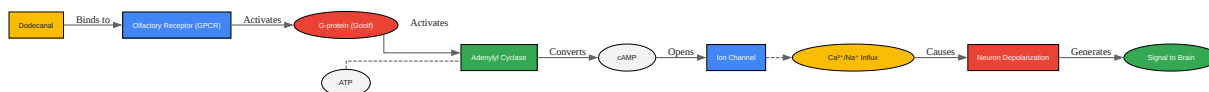
- **Instrumentation:** A gas chromatograph is equipped with a sniffing port alongside a standard detector (e.g., Flame Ionization Detector or Mass Spectrometer).
- **Sample Preparation:** A diluted solution of the fragrance ingredient is injected into the GC.

- **Analysis:** As the separated compounds elute from the GC column, the effluent is split between the detector and the sniffing port. A trained analyst sniffs the effluent from the port and records the odor description and intensity at specific retention times.
- **Data Interpretation:** The olfactogram (a chromatogram of odor activity) is compared with the instrumental data to identify the specific chemical compounds responsible for the perceived aroma.

## Mandatory Visualization

### Olfactory Signal Transduction Pathway

The perception of **dodecanal**, like other odorants, is initiated by its interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the surface of olfactory sensory neurons. This interaction triggers a signaling cascade that results in the transmission of a neural signal to the brain.

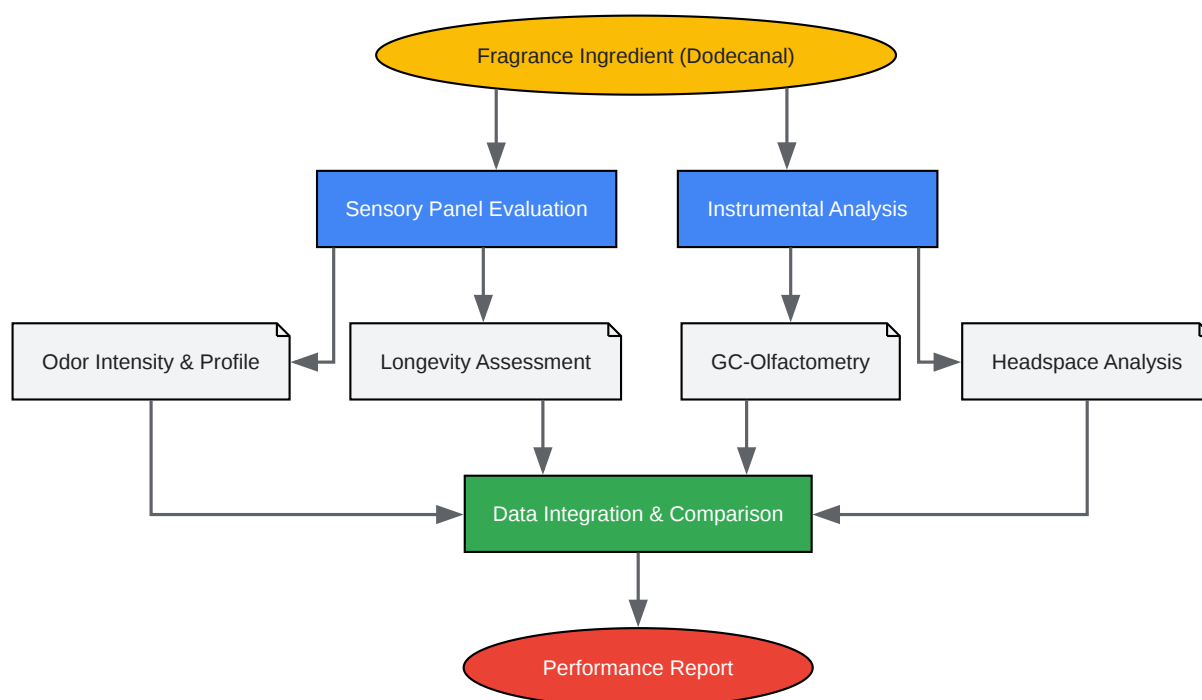


[Click to download full resolution via product page](#)

Caption: Olfactory signal transduction pathway for **Dodecanal**.

## Experimental Workflow for Fragrance Performance Evaluation

This diagram illustrates the workflow for a comprehensive evaluation of a fragrance ingredient's performance, combining both sensory and instrumental analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for fragrance performance evaluation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. dodecanal (aldehyde C-12 lauric), 112-54-9 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Dodecanal as a Fragrance Ingredient: A Comparative Performance Analysis Against Industry Standards]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b139956#benchmarking-dodecanal-s-performance-as-a-fragrance-ingredient-against-industry-standards>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)